

Application Notes and Protocols for Chimassorb 2020 Masterbatch Preparation

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Compound of Interest

Compound Name: *Chimassorb 2020*

Cat. No.: *B8282987*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the preparation and characterization of masterbatches containing **Chimassorb 2020**, a high molecular weight hindered amine light stabilizer (HALS). The following sections offer guidance on formulation, processing, and quality control to ensure optimal dispersion and performance of **Chimassorb 2020** in various polymer matrices.

Introduction to Chimassorb 2020

Chimassorb 2020 is a high molecular weight HALS that provides excellent UV and long-term thermal stability to a wide range of polymers.^{[1][2][3]} Its high molecular weight contributes to low volatility, excellent polymer compatibility, and high resistance to extraction.^{[1][3][4]}

Chimassorb 2020 is effective in polyolefins (polyethylene, polypropylene), olefin copolymers (EVA), polyamides, polyurethanes, and other polymers.^{[1][2]} It functions by scavenging free radicals generated by UV exposure, thus inhibiting the degradation of the polymer.

Masterbatch Formulation

A masterbatch is a concentrated mixture of additives, such as **Chimassorb 2020**, encapsulated in a carrier polymer. The use of a masterbatch facilitates accurate dosing and uniform dispersion of the additive during the final processing of the polymer product.

Carrier Resin Selection

The carrier resin for the masterbatch should be compatible with the final polymer in which the masterbatch will be used. For polyolefin applications, a low-density polyethylene (LDPE) or linear low-density polyethylene (LLDPE) with a high melt flow index (MFI) is commonly chosen to ensure good dispersion.

Chimassorb 2020 Loading Concentration

The concentration of **Chimassorb 2020** in the masterbatch depends on the desired final concentration in the end product and the let-down ratio (the ratio of masterbatch to the bulk polymer). A common starting point for HALS masterbatches is a 10% concentration by weight. The recommended dosage of **Chimassorb 2020** in the final product typically ranges from 0.05% to 1.4%, depending on the application and the polymer.[\[2\]](#)

Table 1: Recommended Final Dosage of **Chimassorb 2020** in Various Applications

Application	Polymer	Recommended Dosage (%)
Fibers	Polypropylene (PP)	0.1 – 1.4
Tapes	PP, HDPE	0.1 – 0.8
Thick Sections	PP, HDPE, LDPE, LLDPE	0.05 – 1.0
Films	LDPE, LLDPE, EVA, EBA	0.1 – 1.0

Data sourced from the
Chimassorb® 2020 technical
datasheet.[\[1\]](#)

Masterbatch Preparation via Twin-Screw Extrusion

Twin-screw extrusion is the preferred method for preparing high-quality masterbatches due to its excellent mixing and dispersing capabilities.

Equipment

- Co-rotating twin-screw extruder
- Gravimetric or volumetric feeders for polymer and additive

- Strand die
- Water bath for cooling
- Pelletizer

Experimental Protocol

- Preparation: Ensure the carrier resin and **Chimassorb 2020** are dry to prevent processing issues.
- Feeding: Accurately feed the carrier resin and **Chimassorb 2020** into the extruder using calibrated feeders. The components can be pre-blended or fed separately.
- Extrusion: Melt and mix the components in the extruder. The screw configuration should include conveying, kneading, and mixing elements to ensure proper dispersion.
- Cooling: Pass the extruded strands through a water bath to solidify.
- Pelletizing: Cut the cooled strands into pellets of uniform size.

Table 2: Typical Twin-Screw Extrusion Parameters for Polyethylene-Based Masterbatch

Parameter	Value
Temperature Profile	
Feed Zone	30 - 60 °C
Zone 2 (Melting)	150 - 180 °C
Zone 3 - 5 (Mixing)	160 - 190 °C
Die Zone	170 - 200 °C
Screw Speed	150 - 300 rpm
Feed Rate	Dependent on extruder size and desired output
These are starting parameters and may require optimization based on the specific extruder, carrier resin, and loading concentration.	

Quality Control of Chimassorb 2020 Masterbatch

Several analytical techniques can be employed to ensure the quality and consistency of the prepared masterbatch.

Quantification of Chimassorb 2020

4.1.1. High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for the quantitative analysis of **Chimassorb 2020** in the masterbatch.

Experimental Protocol:

- Sample Preparation:
 - Dissolve a known weight of the masterbatch pellets in a suitable solvent (e.g., boiling xylene).
 - Precipitate the polymer by adding a non-solvent (e.g., methanol).
 - Filter the solution to remove the precipitated polymer.

- Evaporate the solvent and redissolve the residue in the mobile phase.
- HPLC Conditions:
 - Column: C18 reversed-phase column.
 - Mobile Phase: A mixture of Tetrahydrofuran (THF) and methanol, potentially with a small amount of an amine like triethanolamine to improve peak shape. A reported mobile phase for Chimassorb 944 and 2020 is a mixture of THF:methanol:triethanolamine (90:10:1.5 v/v/w).[5]
 - Detection: UV detector at a suitable wavelength (e.g., 240 nm).[5]
 - Quantification: Use a calibration curve prepared with known concentrations of a **Chimassorb 2020** standard.

4.1.2. Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR can be used for a rapid, semi-quantitative or quantitative analysis of **Chimassorb 2020** concentration.

Experimental Protocol:

- Sample Preparation:
 - Press a thin film of the masterbatch pellet using a heated press.
 - Alternatively, perform a solvent extraction as described for HPLC and analyze the extract.
- FTIR Analysis:
 - Acquire the infrared spectrum of the sample.
 - Identify a characteristic absorption band for **Chimassorb 2020** that does not overlap with the carrier resin's bands.
 - Create a calibration curve by plotting the absorbance of the characteristic peak against the concentration of **Chimassorb 2020** in a series of standards.

- Determine the concentration of **Chimassorb 2020** in the sample from the calibration curve. One study on the migration of **Chimassorb 2020** in polyethylene films utilized FTIR for quantitative monitoring.

Thermal Stability Assessment

Thermogravimetric Analysis (TGA)

TGA measures the weight loss of a material as a function of temperature and can be used to assess the thermal stability of the masterbatch and the concentration of the components.

Experimental Protocol:

- Sample Preparation: Place a small, known weight of the masterbatch pellets (typically 5-10 mg) into a TGA crucible.[\[6\]](#)
- TGA Conditions:
 - Heating Rate: A typical heating rate is 10 °C/min.[\[1\]](#)
 - Atmosphere: The analysis can be run under an inert atmosphere (e.g., nitrogen) or in air.[\[1\]](#)
 - Temperature Range: Heat the sample from ambient temperature to a temperature at which all components have decomposed (e.g., 600-800 °C).
- Data Analysis: The resulting TGA curve will show distinct weight loss steps corresponding to the degradation of different components. The weight loss associated with the degradation of **Chimassorb 2020** can be used to estimate its concentration. The onset of degradation provides information about the thermal stability of the masterbatch. The TGA data for pure **Chimassorb 2020** shows a 1% weight loss at approximately 290°C and a 10% weight loss at 355°C in air.[\[7\]](#)

Table 3: Thermogravimetric Analysis Data for **Chimassorb 2020**

Weight Loss (%)	Temperature (°C)
1	290
10	355
Data obtained in air at a heating rate of 20 °C/min.[7]	

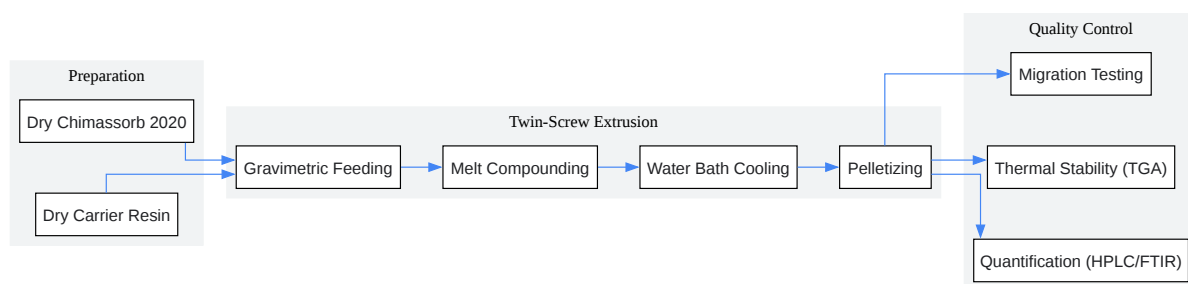
Migration Testing

Migration testing is crucial for applications where the final polymer product will come into contact with food or other sensitive materials.

Experimental Protocol (Overall Migration):

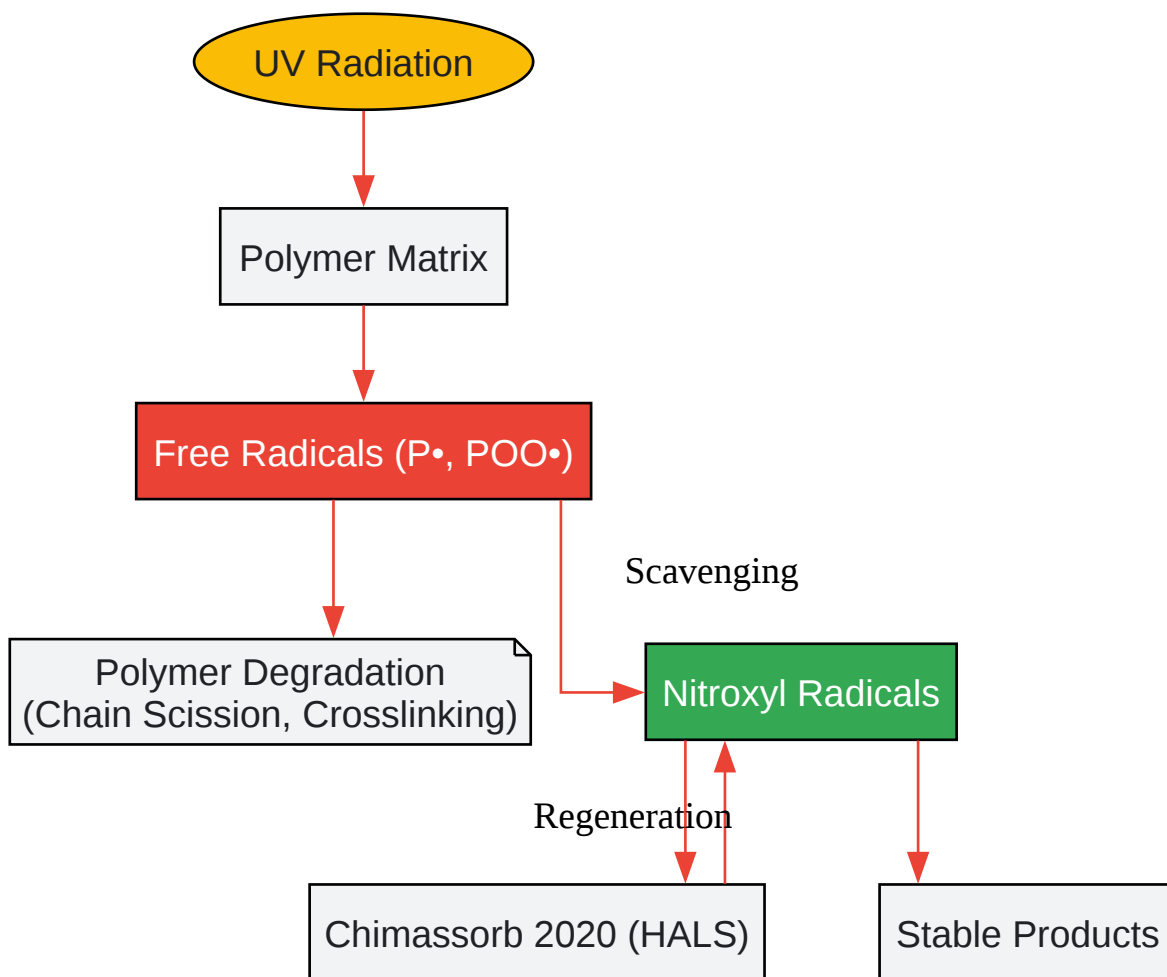
- Sample Preparation: Prepare a film or plaque of the final polymer containing the **Chimassorb 2020** masterbatch.
- Exposure: Immerse the sample in a food simulant (e.g., 10% ethanol, 3% acetic acid, or a fat simulant like olive oil or isooctane) for a specified time and temperature, as defined by relevant regulations (e.g., EU Regulation 10/2011). A common test condition is 10 days at 40°C.[8]
- Analysis:
 - Remove the polymer sample from the simulant.
 - Evaporate the simulant to dryness.
 - Weigh the non-volatile residue. The result is expressed as the total amount of substance that has migrated per unit area of the polymer surface (e.g., mg/dm²).

Visualization of Workflows



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Caption: Workflow for **Chimassorb 2020** masterbatch preparation and quality control.



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Caption: Mechanism of UV stabilization by **Chimassorb 2020** (HALS).

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